

Bastadin 10 structural modification to reduce necrosis

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bastadin 10

CAS No.: 127687-08-5

Cat. No.: S634368

[Get Quote](#)

Bastadin 10: Known Structure and Activity

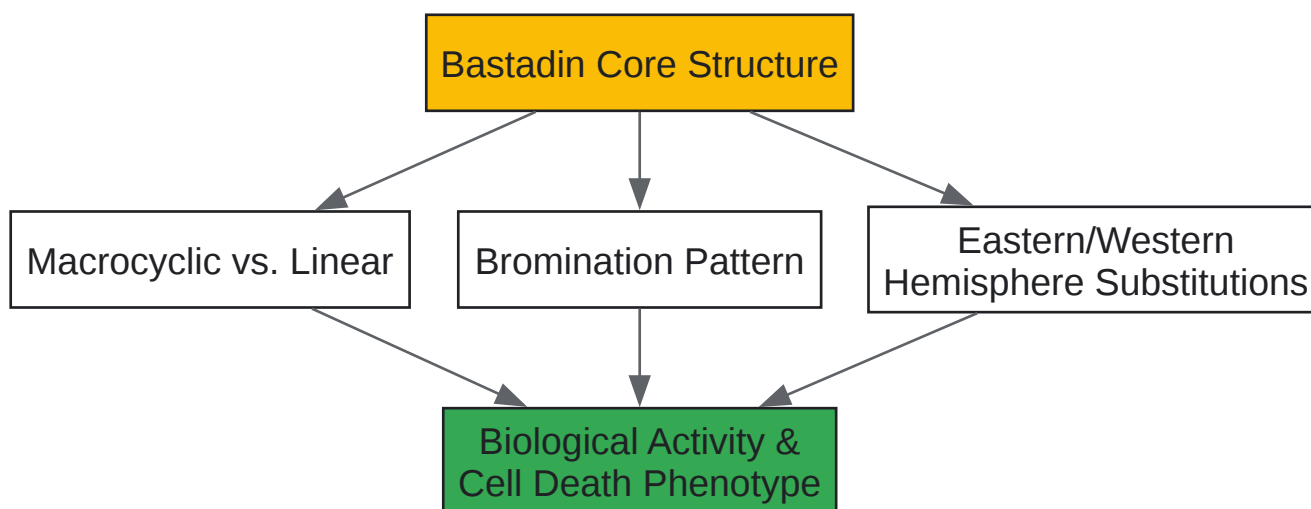
The table below summarizes the key characteristics and known mechanism of action for **Bastadin 10**, based on current literature.

Characteristic	Description
Source	Marine sponge <i>lanthella basta</i> [1] [2]
CAS Number	127687-08-5 [2]
Molecular Formula	$C_{34}H_{28}Br_4N_4O_9$ [2]
Molecular Weight	956.2 g/mol [2]
Core Known Mechanism	Stabilizes the open conformation of the ryanodine-sensitive Ca^{2+} channel (RyR) in an FKBP12-dependent manner [1].
Key Biological Effect	Dramatically sensitizes the channel to activation by Ca^{2+} and relieves inhibition by Mg^{2+} [1].

Proposed Experimental Path Forward

Since a direct solution is not available, the following approach can help you systematically investigate the issue.

- **Confirm the Cell Death Phenotype:** Before modifying the compound, use inhibitors to confirm that observed cell death is necrotic [3] [4]. Treat cells with **Bastadin 10** in the presence of a pan-caspase inhibitor (e.g., Z-VAD-FMK) and a necroptosis inhibitor (e.g., Necrostatin-1). If cell death is significantly reduced only by the necroptosis inhibitor, it suggests a regulated necrotic pathway is involved.
- **Explore Related Compounds for Clues:** The activity of bastadin congeners is highly structure-dependent. Research indicates that dimeric, cyclic bastadins (like Bastadin-6 and -9) show stronger in vitro growth inhibitory effects than monomeric hemibastadins [5]. Furthermore, the brominated aromatic rings in a compound like DBHB are crucial for its activity [5]. Studying the Structure-Activity Relationship (SAR) of these analogues can provide valuable insights for your modifications. The diagram below illustrates this conceptual relationship.



[Click to download full resolution via product page](#)

- **Rational Structural Modification:** Based on the SAR, you could prioritize synthesizing analogues with these changes:
 - **Reduce Oxime Reactivity:** Modify or replace the oxime functional groups ($=N-OH$), which could be involved in generating reactive oxygen species [2].
 - **Target the "Eastern/Western Hemispheres":** A study on bastadin congeners suggested that substitutions on these parts of the macrocycle can confer specificity toward stabilizing either the open or closed conformation of the RyR channel [1]. Designing analogues that favor a closed or

stabilized state over a permanently open one might reduce the intense calcium flux that can trigger necrosis.

- **Create a Focused Library:** Develop a small set of analogues that systematically explore the above changes.

Troubleshooting Common Experimental Issues

- **Problem: Low Solubility of Bastadin 10**

- **Solution:** Prepare a stock solution in a high-quality DMSO. Ensure the final DMSO concentration in cell culture media does not exceed 0.1% (v/v), and include a vehicle control with the same DMSO concentration in all experiments [5].

- **Problem: High, Non-Specific Cytotoxicity**

- **Solution:** Titrate the concentration of **Bastadin 10** carefully. The functional effects on calcium channels can occur at concentrations lower than those required for general cytotoxicity. Establish a dose-response curve and look for the minimum effective concentration for your desired target engagement [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. stabilizes the open conformation of the... Bastadin 10 [pubmed.ncbi.nlm.nih.gov]
2. Buy Bastadin | 127687-08-5 10 [smolecule.com]
3. Insights on the crosstalk among different cell death ... [nature.com]
4. Diversity and complexity of cell death: a historical review [nature.com]
5. Cyclic versus Hemi- Bastadins . Pleiotropic Anti-Cancer Effects: from... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Bastadin 10 structural modification to reduce necrosis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b634368#bastadin-10->

structural-modification-to-reduce-necrosis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com